

CAS number and molecular formula for 2,5-Deoxyfructosazine-13C4

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Compound of Interest

Compound Name: 2,5-Deoxyfructosazine-13C4

Cat. No.: B565450

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An In-depth Technical Guide to 2,5-Deoxyfructosazine-13C4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,5-Deoxyfructosazine-13C4**, a labeled derivative of the naturally occurring pyrazine, 2,5-Deoxyfructosazine. This document details its chemical properties, synthesis, biological activity, and potential applications in research and development, with a focus on its immunomodulatory effects.

Core Compound Identification

A thorough understanding of the subject compound and its unlabeled counterpart is fundamental. The chemical identifiers for both are presented below.

Property	2,5-Deoxyfructosazine-13C4	2,5-Deoxyfructosazine
CAS Number	1246815-27-9[1]	17460-13-8[2]
Molecular Formula	C ₈ ¹³ C ₄ H ₂₀ N ₂ O ₇ [1]	C ₁₂ H ₂₀ N ₂ O ₇ [2]
Molecular Weight	308.27 g/mol [1]	304.30 g/mol

Synthesis of 2,5-Deoxyfructosazine

2,5-Deoxyfructosazine can be synthesized from D-glucosamine. One reported method involves an efficient one-pot dehydration process using a basic ionic liquid as both a solvent and a catalyst.

Experimental Protocol: One-pot Synthesis from D-glucosamine

This protocol is adapted from a method that reports a maximum yield of 49%.

Materials:

- D-glucosamine hydrochloride (GlcNH_2)
- 1-butyl-3-methylimidazolium hydroxide ([BMIM]OH)
- Dimethyl sulfoxide (DMSO)
- Deionized water

Procedure:

- In a suitable reaction vessel, dissolve 0.2 g of D-glucosamine hydrochloride in a mixture of the ionic liquid [BMIM]OH and DMSO.
- Heat the reaction mixture to 120°C .
- Maintain the temperature and stir the reaction for 180 minutes.
- Upon completion, the products can be qualitatively and quantitatively characterized by Matrix-Assisted Laser Desorption/Ionization Time-of-Flight Mass Spectrometry (MALDI-TOF-MS), Proton Nuclear Magnetic Resonance (^1H NMR), and Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) spectroscopy.

Biological Activity: Immunomodulation

2,5-Deoxyfructosazine has been identified as an immunomodulatory compound, primarily through its inhibition of Interleukin-2 (IL-2) production in T-cells.

Inhibition of Interleukin-2 Production

Studies have shown that 2,5-Deoxyfructosazine is a more potent inhibitor of IL-2 release from phytohemagglutinin (PHA)-activated Jurkat T-cells than its precursor, D-glucosamine.^{[3][4]} The half-maximal inhibitory concentration (IC₅₀) for this effect is approximately 1.25 mM.^{[2][5]}

Experimental Protocol: IL-2 Production Inhibition Assay

This protocol outlines a method to assess the inhibitory effect of 2,5-Deoxyfructosazine on IL-2 production in Jurkat cells.

Materials:

- Jurkat T-cells
- RPMI 1640 medium supplemented with 10% fetal bovine serum
- Phytohemagglutinin (PHA)
- 2,5-Deoxyfructosazine
- Trypan Blue solution
- Human IL-2 ELISA Kit

Procedure:

- Culture Jurkat cells in RPMI 1640 medium.
- Pre-incubate the cells with varying concentrations of 2,5-Deoxyfructosazine for 30 minutes.
- Stimulate the cells with a final concentration of 50 µg/mL of PHA to induce IL-2 production.
- Incubate the cells for 12 hours at 37°C in a 5% CO₂ atmosphere.
- Following incubation, assess cell viability using the Trypan Blue exclusion method.

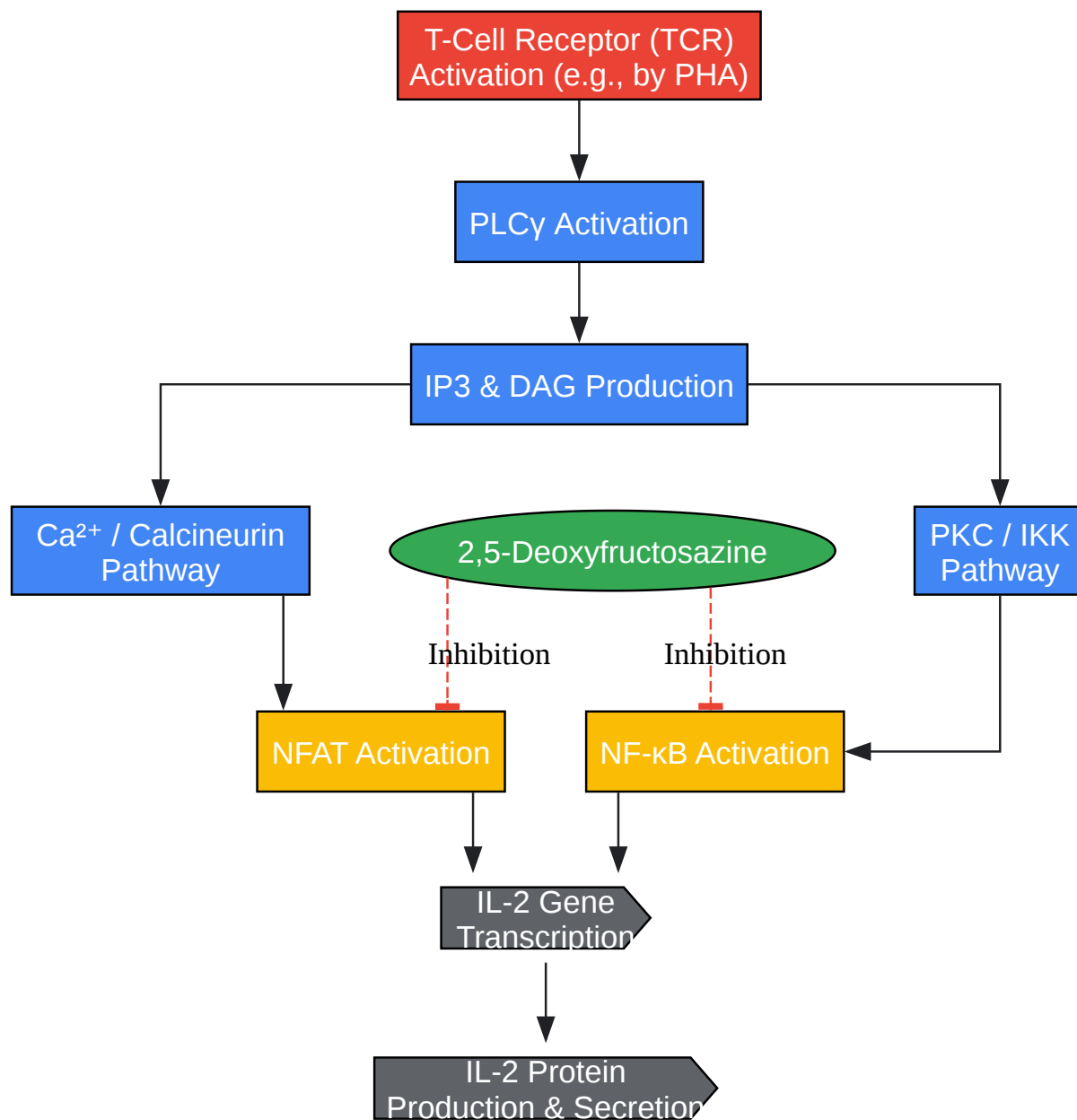
- Collect the cell culture supernatant by centrifugation.
- Quantify the amount of IL-2 in the supernatant using a commercially available Human IL-2 ELISA kit, following the manufacturer's instructions.
- Generate a dose-response curve to determine the IC₅₀ value of 2,5-Deoxyfructosazine.

Quantitative Data: IL-2 Inhibition

Compound	IC ₅₀ (mM)
2,5-Deoxyfructosazine	~1.25[2][5]
D-glucosamine	~15

Proposed Signaling Pathway for IL-2 Inhibition

While the precise molecular mechanism of IL-2 inhibition by 2,5-Deoxyfructosazine has not been fully elucidated, a proposed pathway involves the modulation of transcription factors essential for IL-2 gene expression. The activation of T-cells via the T-cell receptor (TCR) and co-stimulatory molecules initiates a signaling cascade that leads to the activation of transcription factors such as Nuclear Factor of Activated T-cells (NFAT) and Nuclear Factor kappa-light-chain-enhancer of activated B cells (NF-κB).[6] These transcription factors then bind to the IL-2 promoter, driving its expression. It is hypothesized that 2,5-Deoxyfructosazine may interfere with the activation or nuclear translocation of these key transcription factors.



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Caption: Proposed inhibitory mechanism of 2,5-Deoxyfructosazine on IL-2 production.

Application of 2,5-Deoxyfructosazine-13C4

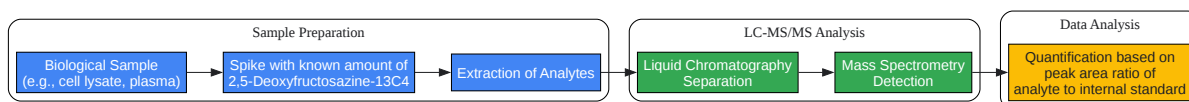
The isotopically labeled form, **2,5-Deoxyfructosazine-13C4**, serves as an invaluable tool in analytical and research settings, particularly in quantitative mass spectrometry-based assays.

Internal Standard for Mass Spectrometry

Due to its identical chemical structure and properties to the unlabeled compound, **2,5-Deoxyfructosazine-13C4** is an ideal internal standard for liquid chromatography-mass spectrometry (LC-MS) and tandem mass spectrometry (LC-MS/MS) applications. Its use allows for the accurate quantification of 2,5-Deoxyfructosazine in complex biological matrices by correcting for variations in sample preparation, injection volume, and ionization efficiency.

Experimental Workflow: Quantification using 13C4-labeled Internal Standard

The following workflow outlines the use of **2,5-Deoxyfructosazine-13C4** as an internal standard for the quantification of its unlabeled counterpart in a biological sample.



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